

potential research applications of 1-phenyl-2-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Phenyl-2-propanol

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An In-depth Technical Guide on the Potential Research Applications of **1-Phenyl-2-Propanol**

Audience: Researchers, scientists, and drug development professionals.

Introduction

1-Phenyl-2-propanol, also known as benzylmethylcarbinol or α -methylphenethyl alcohol, is a chiral aromatic alcohol with significant utility in organic synthesis and pharmaceutical development.^{[1][2][3]} Its structure, featuring a phenyl group, a secondary alcohol, and a chiral center, makes it a versatile building block for more complex molecules.^{[1][4]} This technical guide provides a comprehensive overview of the primary research applications of **1-phenyl-2-propanol**, focusing on its role as a synthetic intermediate, its use in asymmetric synthesis, and its relevance in forensic and biological studies.

Physicochemical Properties and Synthesis

1-Phenyl-2-propanol is a clear, colorless liquid at room temperature.^{[2][5]} Its physical and chemical characteristics are foundational to its applications in various experimental settings.

Data Presentation: Table 1. Physicochemical Properties of **1-Phenyl-2-Propanol**

Property	Value	References
Molecular Formula	C ₉ H ₁₂ O	[6]
Molar Mass	136.19 g/mol	[2][6]
Appearance	Clear colorless liquid	[2][5]
Boiling Point	219-221 °C	
Density	0.973 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.522	
CAS Number	14898-87-4 (racemate)	[6]

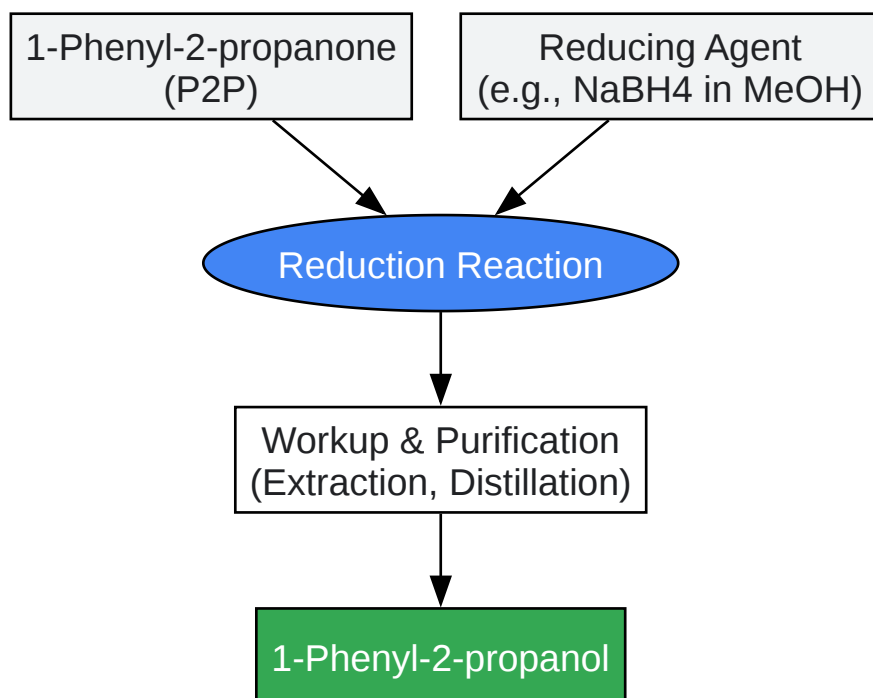
Synthetic Methodologies

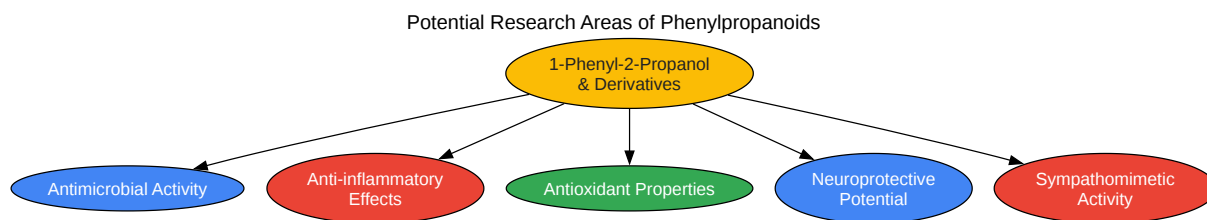
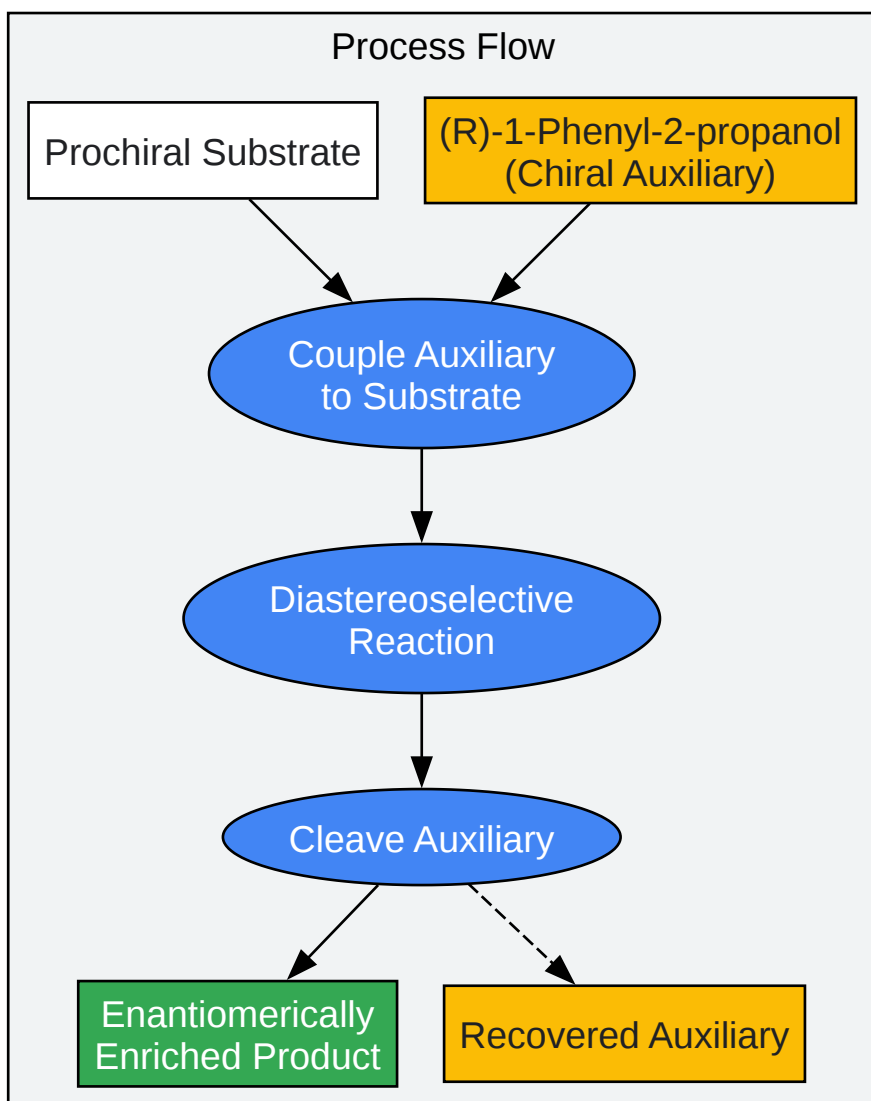
1-Phenyl-2-propanol can be synthesized through various chemical and biological routes. A prevalent laboratory method is the reduction of 1-phenyl-2-propanone (P2P). Biocatalytic reduction is also employed for enantioselective synthesis.[7]

Experimental Protocols: Protocol 1. Synthesis via Reduction of 1-Phenyl-2-Propanone

- Objective: To synthesize racemic **1-phenyl-2-propanol** through the chemical reduction of a ketone precursor.
- Materials:
 - 1-phenyl-2-propanone (P2P)
 - Sodium borohydride (NaBH₄)
 - Methanol (MeOH)
 - Diethyl ether
 - 1 M Hydrochloric acid (HCl)
 - Saturated sodium chloride solution (brine)

- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator.
- Methodology:
 - Dissolve 1-phenyl-2-propanone (1.0 eq) in methanol in a round-bottom flask and cool the solution to 0°C in an ice bath.
 - Slowly add sodium borohydride (1.5 eq) portion-wise, ensuring the temperature remains below 10°C .
 - Once the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 3 hours.
 - Quench the reaction by the slow addition of 1 M HCl until the solution is acidic and effervescence ceases.
 - Remove the methanol under reduced pressure using a rotary evaporator.
 - Extract the remaining aqueous layer with diethyl ether (3x volumes).
 - Combine the organic extracts and wash sequentially with water and brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate in vacuo to yield the crude product.
 - Purify the resulting oil via vacuum distillation to obtain pure **1-phenyl-2-propanol**.





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- To cite this document: BenchChem. [potential research applications of 1-phenyl-2-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b048451#potential-research-applications-of-1-phenyl-2-propanol]

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